

An In-depth Technical Guide to 3-Bromofuran (CAS: 22037-28-1)

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Compound of Interest

Compound Name: 3-Bromofuran

Cat. No.: B129083

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For Researchers, Scientists, and Drug Development Professionals

Introduction

3-Bromofuran, with the Chemical Abstracts Service (CAS) registry number 22037-28-1, is a heterocyclic organic compound that serves as a pivotal intermediate in organic synthesis.^[1] Its structure, featuring a furan ring substituted with a bromine atom at the 3-position, makes it a versatile building block for the synthesis of more complex molecules.^{[1][2][3]} This guide provides a comprehensive overview of **3-Bromofuran**, including its physicochemical properties, synthesis methodologies, key chemical reactions, and significant applications, particularly in the realm of pharmaceutical and agrochemical development.^{[1][4]} It is an important synthetic intermediate widely used in pharmaceuticals, agrochemicals, and chemical synthesis.^[5]

Physicochemical Properties

3-Bromofuran is a colorless to light yellow liquid at room temperature.^{[1][2][6]} When pure, it is colorless, but minor impurities can give it a yellowish hue.^{[1][2][6]} It is typically stabilized with calcium carbonate.^{[2][6]} The compound is soluble in organic solvents like chloroform and ethyl acetate but is not very soluble in water.^{[1][6]}

A summary of its key quantitative properties is presented in the table below.

Property	Value	Source(s)
CAS Number	22037-28-1	[2][4][7]
Molecular Formula	C ₄ H ₃ BrO	[2][4][7][8]
Molecular Weight	146.97 g·mol ⁻¹	[2][4][8]
Boiling Point	102.5 to 104 °C	[2][4][9]
Density	1.635 - 1.6606 g/mL at 20-25 °C	[2][4][6][7]
Refractive Index (n _D ²⁰)	1.496	[4][6]
Flash Point	3 °C (37.4 °F) - closed cup	[9]
Storage Temperature	-20°C	[1][4]

Synthesis of 3-Bromofuran

Several synthetic routes to **3-Bromofuran** have been developed over the years, reflecting its importance in organic chemistry.

Historical and Modern Synthetic Approaches

Historically, **3-Bromofuran** was first obtained as a minor by-product in 1887 from the reaction of 3-bromofuroic acid with calcium hydroxide.[1][2][10] More efficient and deliberate preparations were developed later. Modern methods include:

- Ortho-metalation: A good yield synthesis from 3,4-dibromofuran via ortho-metalation using butyllithium.[1][2][10]
- Diels-Alder/Retro-Diels-Alder Sequence: An elegant synthesis developed by Fechtel involving a Diels-Alder reaction, bromination, and a subsequent reverse Diels-Alder sequence.[1][2][10]
- Electrophilic Substitution: A traditional method involving the reaction of bromobenzene with furan in the presence of an acidic catalyst like sulfuric acid or trifluoromethanesulfonic acid. [5]

- Alkali Metal-Catalyzed Bromination: A novel method that uses perchlorates as a bromine source with an alkali metal catalyst, offering advantages like lower reaction temperatures and higher yields.[5]

Experimental Protocol: Synthesis via Lithiation of 3,4-Dibromofuran

This protocol is based on the principle of ortho-metalation, providing a high-yield route to **3-Bromofuran**.

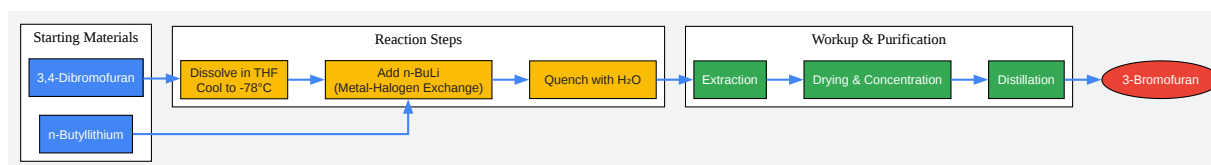
Materials:

- 3,4-Dibromofuran
- n-Butyllithium (n-BuLi) in hexanes
- Anhydrous diethyl ether or tetrahydrofuran (THF)
- Quenching agent (e.g., water or ammonium chloride solution)
- Standard glassware for anhydrous reactions (Schlenk line, nitrogen/argon atmosphere)

Procedure:

- A solution of 3,4-dibromofuran in anhydrous THF is prepared in a flame-dried, three-necked flask under an inert atmosphere of nitrogen or argon.
- The solution is cooled to a low temperature, typically -78 °C, using a dry ice/acetone bath.
- A stoichiometric amount of n-butyllithium solution is added dropwise to the stirred solution. The reaction is highly selective, with the lithium preferentially replacing the bromine at the more acidic α -position.
- The reaction mixture is stirred at -78 °C for a specified period (e.g., 1-2 hours) to ensure complete metal-halogen exchange.
- The reaction is carefully quenched by the slow addition of water or a saturated aqueous solution of ammonium chloride while maintaining the low temperature.

- The mixture is allowed to warm to room temperature. The organic layer is separated, and the aqueous layer is extracted with diethyl ether.
- The combined organic extracts are washed with brine, dried over an anhydrous drying agent (e.g., magnesium sulfate or sodium sulfate), filtered, and concentrated under reduced pressure.
- The crude product is purified by distillation to yield pure **3-Bromofuran**.^{[1][2][10]}



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Caption: Workflow for the synthesis of **3-Bromofuran** via lithiation.

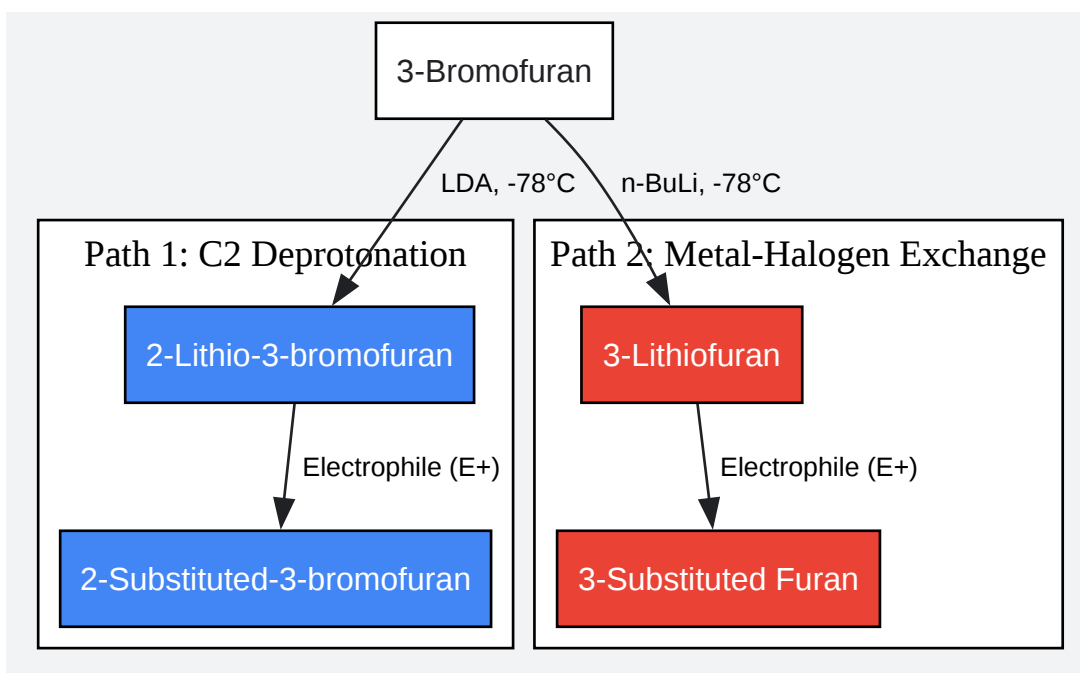
Chemical Reactivity and Key Reactions

The reactivity of **3-Bromofuran** is dominated by the interplay between the electron-rich furan ring and the C-Br bond. It readily participates in metal-halogen exchange and deprotonation reactions.

A key reaction involves deprotonation at the C2 position (adjacent to the oxygen atom), which is the most acidic site. This is often achieved using a strong, non-nucleophilic base like lithium diisopropylamide (LDA).^{[11][12]} The resulting 2-lithio-**3-bromofuran** is a powerful nucleophile that can react with various electrophiles.

Alternatively, the bromine atom can be replaced via metal-halogen exchange using organolithium reagents like n-butyllithium, typically at low temperatures, to form 3-lithiofuran.^[11] This intermediate, however, can rearrange to the more stable 2-lithiofuran if the

temperature is allowed to rise.[11] These reactions open pathways to a wide array of 2- and 3-substituted furans.



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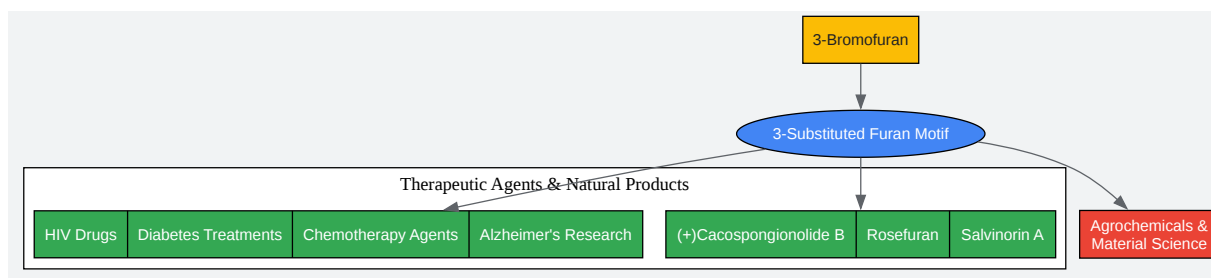
Caption: Key reaction pathways of **3-Bromofuran**.

Applications in Research and Drug Development

3-Bromofuran is a valuable precursor for 3-substituted furans, a structural motif found in numerous biologically active compounds and pharmaceuticals.[2] Its utility spans a wide range of therapeutic areas.

- **Drug Scaffolds:** The 3-substituted furan core is present in chemotherapy agents, HIV drugs, treatments for type 2 diabetes, and drugs for osteoporosis.[2] It is also used in the development of experimental drugs for Alzheimer's disease.[2]
- **Total Synthesis of Natural Products:** **3-Bromofuran** has been a crucial starting material in the total synthesis of several complex natural products, demonstrating its importance in synthetic chemistry. Notable examples include:
 - (+)Cacospongionolide B: A sesterterpene with anti-inflammatory properties.[2]

- Rosefuran: A component of rose oil and an insect sex attractant.[2]
- (–)-Neothiobinupharidine: A bioactive alkaloid.[2]
- Salvinorin A: The primary psychoactive compound in the *Salvia divinorum* plant.[2]
- Agrochemicals: It serves as a building block in the synthesis of novel agrochemicals.[1]
- Material Science: The compound is also utilized in the production of advanced materials like polymers and coatings.[4]



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Caption: Applications of **3-Bromofuran** in synthesis.

Spectroscopic Characterization

Standard spectroscopic techniques are used to identify and characterize **3-Bromofuran**.

- Nuclear Magnetic Resonance (NMR) Spectroscopy:
 - ^1H NMR: The proton NMR spectrum is characteristic of a trisubstituted furan ring. It will show distinct signals for the protons at the C2, C4, and C5 positions, with chemical shifts and coupling constants that are diagnostic for the furan structure.

- ^{13}C NMR: The carbon NMR spectrum will display four signals corresponding to the four carbon atoms of the furan ring.[13] The carbon atom attached to the bromine (C3) will have a characteristic chemical shift.
- Mass Spectrometry (MS):
 - The electron ionization mass spectrum of **3-Bromofuran** shows a characteristic isotopic pattern for a compound containing one bromine atom.[8] Due to the nearly equal natural abundance of the bromine isotopes (^{79}Br and ^{81}Br), the molecular ion peak (M) will be accompanied by an (M+2) peak of almost identical intensity.[14]
- Infrared (IR) Spectroscopy:
 - The IR spectrum will exhibit characteristic absorption bands for C-H and C-O stretching and bending vibrations associated with the furan ring.

Safety and Handling

3-Bromofuran is a flammable liquid and should be handled with appropriate safety precautions. It is irritating to the eyes, respiratory system, and skin.[1]

- Personal Protective Equipment (PPE): Use of safety goggles, chemical-resistant gloves, and a lab coat is mandatory. Work should be conducted in a well-ventilated fume hood.
- Storage: Store in a cool, dry place away from sources of ignition, typically at -20°C under an inert atmosphere.[1][4][9]
- Disposal: Dispose of in accordance with local, state, and federal regulations for hazardous chemical waste.

Conclusion

3-Bromofuran is a fundamentally important heterocyclic compound with a rich history and a broad range of applications in modern organic synthesis. Its well-defined reactivity allows for the controlled introduction of substituents onto the furan ring, making it an indispensable tool for medicinal chemists and materials scientists. The continued exploration of its chemistry

promises to unlock new synthetic methodologies and contribute to the development of novel pharmaceuticals and advanced materials.

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References

- 1. Page loading... [wap.guidechem.com]
- 2. 3-Bromofuran - Wikipedia [en.wikipedia.org]
- 3. 3-Bromofuran | CymitQuimica [cymitquimica.com]
- 4. chemimpex.com [chemimpex.com]
- 5. Page loading... [guidechem.com]
- 6. 3-Bromofuran | 22037-28-1 [chemicalbook.com]
- 7. CAS Common Chemistry [commonchemistry.cas.org]
- 8. Furan, 3-bromo- [webbook.nist.gov]
- 9. biosynth.com [biosynth.com]
- 10. 3-Bromofuran - Wikiwand [wikiwand.com]
- 11. webpages.iust.ac.ir [webpages.iust.ac.ir]
- 12. reddit.com [reddit.com]
- 13. dev.spectrabase.com [dev.spectrabase.com]
- 14. youtube.com [youtube.com]
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